

Personal protective equipment for handling Antitumor agent-100 hydrochloride

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Compound of Interest

Compound Name: Antitumor agent-100 hydrochloride

Cat. No.: B12372917

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Safe Handling and Disposal of Antitumor Agent-100 Hydrochloride

This guide provides essential safety and logistical information for the handling and disposal of **Antitumor Agent-100 Hydrochloride**, a potent cytotoxic compound. The following procedures are designed to minimize exposure risks and ensure a safe laboratory environment for researchers, scientists, and drug development professionals. Adherence to these guidelines is critical when working with this and other similarly classified chemical agents.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent dermal, ocular, and respiratory exposure. The selection of PPE should be based on a thorough risk assessment of the specific procedures being performed.

Table 1: Recommended Personal Protective Equipment

Item	Specification	Purpose
Gloves	ASTM D6978-05 tested, powder-free, double-gloved	Prevents skin contact with the hazardous drug.
Gown	Disposable, lint-free, solid front, long-sleeved, with tight-fitting elastic or knit cuffs	Protects skin and personal clothing from contamination.
Eye Protection	ANSI Z87.1 compliant safety glasses with side shields or chemical splash goggles	Prevents eye exposure from splashes or aerosols.
Face Shield	Worn in conjunction with goggles during splash-prone procedures	Provides an additional layer of facial protection.
Respiratory Protection	NIOSH-approved N95 or higher respirator	Required when handling powders or when aerosols may be generated.
Shoe Covers	Disposable, slip-resistant	Prevents the tracking of contaminants out of the work area.

Engineering Controls

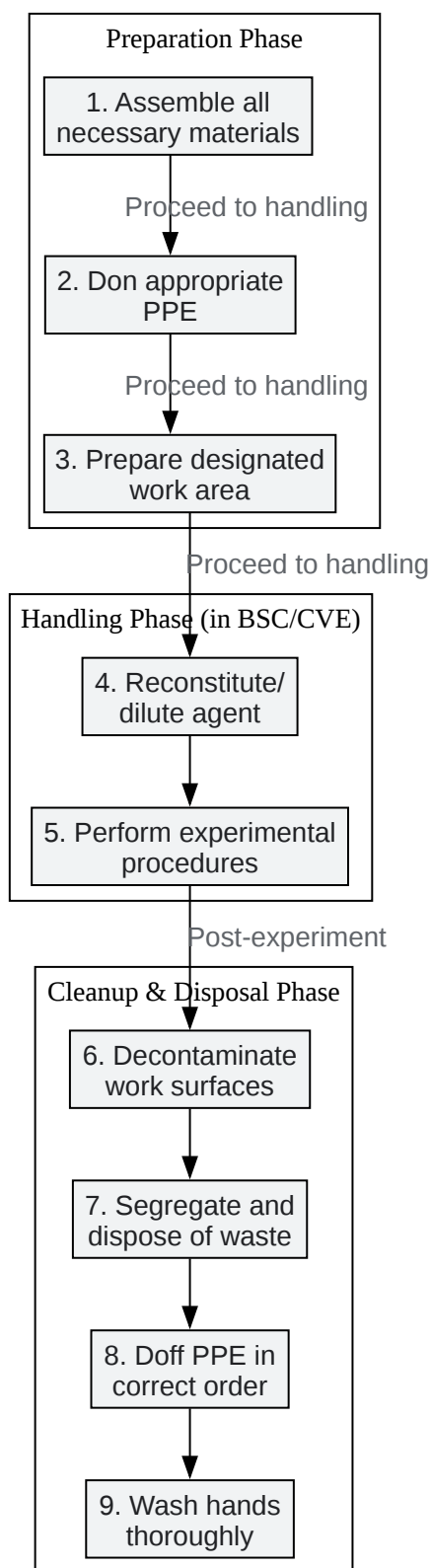
Engineering controls are the primary method for minimizing exposure to **Antitumor Agent-100 Hydrochloride**.

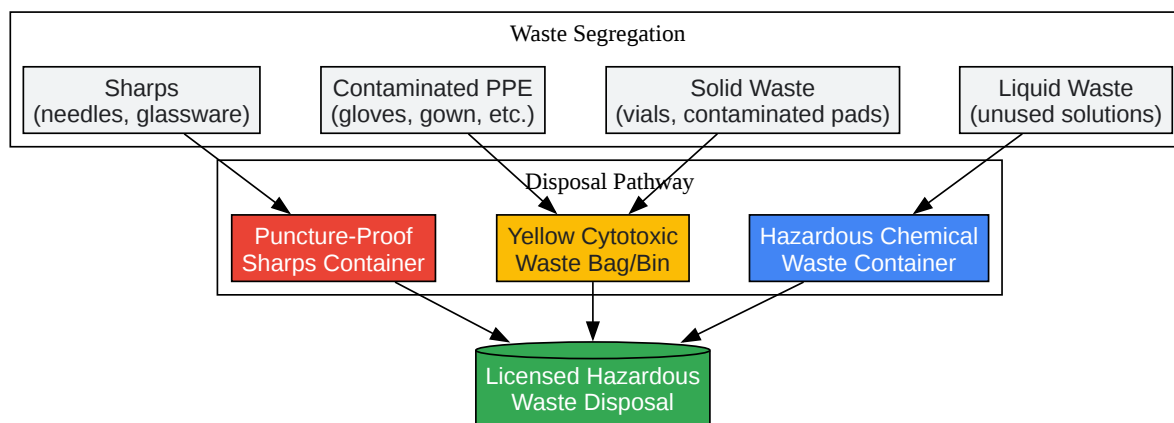
Table 2: Essential Engineering Controls

Control	Specification	Purpose
Ventilated Enclosure	Class II, Type B2 Biosafety Cabinet (BSC) or a Containment Ventilated Enclosure (CVE)	Provides a contained workspace to protect the user and the environment from hazardous powders and aerosols.
Closed System Drug-Transfer Device (CSTD)	Recommended for all liquid transfers	Prevents the escape of drug vapor or aerosols during compounding and administration.
Designated Work Area	Clearly marked area for handling cytotoxic compounds	Restricts access and contains potential contamination.

Handling and Preparation Protocol

A systematic workflow is crucial for safely handling **Antitumor Agent-100 Hydrochloride** from receipt to disposal.





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- To cite this document: BenchChem. [Personal protective equipment for handling Antitumor agent-100 hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12372917#personal-protective-equipment-for-handling-antitumor-agent-100-hydrochloride\]](https://www.benchchem.com/product/b12372917#personal-protective-equipment-for-handling-antitumor-agent-100-hydrochloride)

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